

# Core Identifiers and Physicochemical Properties

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## Compound of Interest

Compound Name: *H-D-Ile-Asp-OH*

CAS No.: 120067-35-8

Cat. No.: B054377

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The fundamental step in characterizing any chemical entity is to establish its unique identifiers and physicochemical properties. Although a dedicated CAS number for **H-D-Ile-Asp-OH** is not prominently available, we can define the molecule through its constituent parts and predict its properties.

## Constituent Amino Acid Identifiers

A solid understanding of the building blocks is crucial. The properties of **H-D-Ile-Asp-OH** are a composite of the characteristics of D-Isoleucine and L-Aspartic acid.

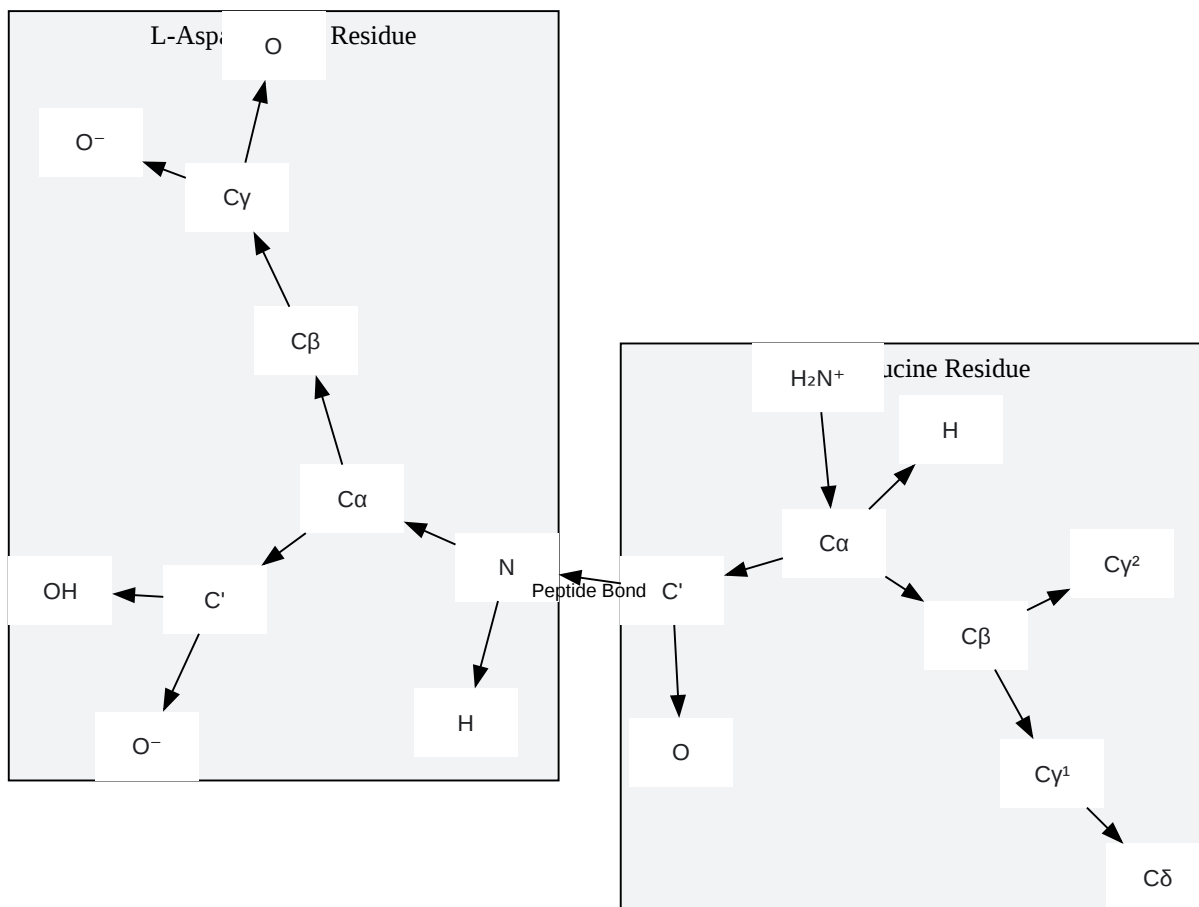
Identifier	D-Isoleucine	L-Aspartic Acid
CAS Number	319-78-8[1]	56-84-8[2][3]
Molecular Formula	C6H13NO2[1][4]	C4H7NO4[3][5]
Molecular Weight	131.17 g/mol [1][6]	133.10 g/mol [3]
IUPAC Name	(2R,3R)-2-amino-3-methylpentanoic acid[1]	(2S)-2-aminobutanedioic acid[2]
Synonyms	(R)-Isoleucine, H-D-Ile-OH[1]	(S)-(+)-Aminosuccinic acid, H-Asp-OH[3]

## Predicted Properties of H-D-Ile-Asp-OH

Based on the structures of D-Isoleucine and L-Aspartic acid, the properties of the resulting dipeptide can be predicted.

Property	Predicted Value for H-D-Ile-Asp-OH
Molecular Formula	C10H18N2O5
Molecular Weight	246.26 g/mol
Chemical Structure	A dipeptide formed by a peptide bond between the carboxyl group of D-Isoleucine and the amino group of L-Aspartic acid.

Below is a visual representation of the chemical structure of **H-D-Ile-Asp-OH**.



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Caption: Chemical structure of H-D-Ile-Asp-OH.

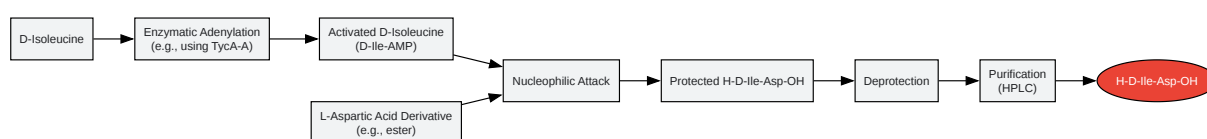
## Synthesis and Purification

The synthesis of dipeptides, particularly those containing D-amino acids, can be achieved through both chemical and enzymatic methods.[7][8] Chemical synthesis often requires protective group chemistry to ensure regioselectivity and prevent side reactions, while

enzymatic synthesis offers a more environmentally friendly and often stereospecific alternative.  
[7]

## Chemoenzymatic Synthesis Workflow

A promising approach for synthesizing D-amino acid-containing dipeptides is a chemoenzymatic system. This method combines the specificity of enzymes for amino acid activation with a subsequent chemical nucleophilic substitution reaction.[9]



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Caption: Chemoenzymatic synthesis of **H-D-Ile-Asp-OH**.

### Experimental Protocol: Chemoenzymatic Synthesis

- Enzymatic Activation of D-Isoleucine:
  - Incubate D-Isoleucine with an adenylation domain enzyme (e.g., TycA-A from tyrocidine synthetase) in a suitable buffer containing ATP and MgCl<sub>2</sub>. [7][8]
  - Monitor the formation of the D-Isoleucyl-AMP intermediate.
- Nucleophilic Reaction with L-Aspartic Acid Derivative:
  - Introduce a protected L-Aspartic acid derivative (e.g., L-Aspartic acid methyl ester) to the reaction mixture.
  - The amino group of the L-Aspartic acid derivative will act as a nucleophile, attacking the activated carboxyl group of D-Isoleucine to form the peptide bond.
- Deprotection:

- Remove the protecting group from the L-Aspartic acid residue using appropriate chemical methods (e.g., hydrolysis).
- Purification:
  - Purify the resulting **H-D-Ile-Asp-OH** dipeptide using reversed-phase high-performance liquid chromatography (RP-HPLC).[10]

## Purification by High-Performance Liquid Chromatography (HPLC)

HPLC is a cornerstone technique for the purification and analysis of peptides.[10][11][12] Reversed-phase HPLC (RP-HPLC) is particularly effective for separating peptides based on their hydrophobicity.[13]

Typical RP-HPLC Conditions for Dipeptide Purification:

- Column: C18 stationary phase.[13]
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.[13]
- Mobile Phase B: 0.1% TFA in acetonitrile.
- Gradient: A linear gradient from low to high percentage of mobile phase B.
- Detection: UV absorbance at 214 nm and 280 nm.

## Analytical Characterization

Thorough analytical characterization is essential to confirm the identity, purity, and structure of the synthesized dipeptide. A combination of chromatographic and spectroscopic techniques is typically employed.[12][14]

## High-Performance Liquid Chromatography (HPLC)

Analytical HPLC is used to assess the purity of the final product. The retention time of the dipeptide is a characteristic property under specific chromatographic conditions.

## Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for determining the molecular weight of the peptide and confirming its amino acid sequence.<sup>[12][15]</sup> Electrospray ionization (ESI) and matrix-assisted laser desorption/ionization (MALDI) are common ionization techniques for peptides.

Expected Mass Spectrometric Data for **H-D-Ile-Asp-OH**:

- Monoisotopic Mass: 246.1216 Da
- Tandem Mass Spectrometry (MS/MS): Fragmentation analysis will yield characteristic b- and y-ions, confirming the sequence. The b<sub>2</sub> ion would correspond to the D-Isoleucine residue.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the three-dimensional structure of the dipeptide in solution.<sup>[16][17]</sup> Two-dimensional NMR techniques, such as COSY (Correlation Spectroscopy), are particularly useful for assigning proton signals in more complex molecules like dipeptides.<sup>[16][17][18]</sup> The chemical shifts of the  $\alpha$ -protons can be influenced by the sequence of the amino acids.<sup>[18]</sup>

## Biological Significance and Potential Applications

The incorporation of D-amino acids into peptides can confer unique and advantageous properties, making them attractive candidates for therapeutic and research applications.<sup>[19][20]</sup>

### Enhanced Stability

Peptides containing D-amino acids are generally more resistant to degradation by proteases, which primarily recognize L-amino acids.<sup>[19][21]</sup> This increased stability can lead to a longer half-life in biological systems, a desirable characteristic for therapeutic peptides.<sup>[20][21]</sup>

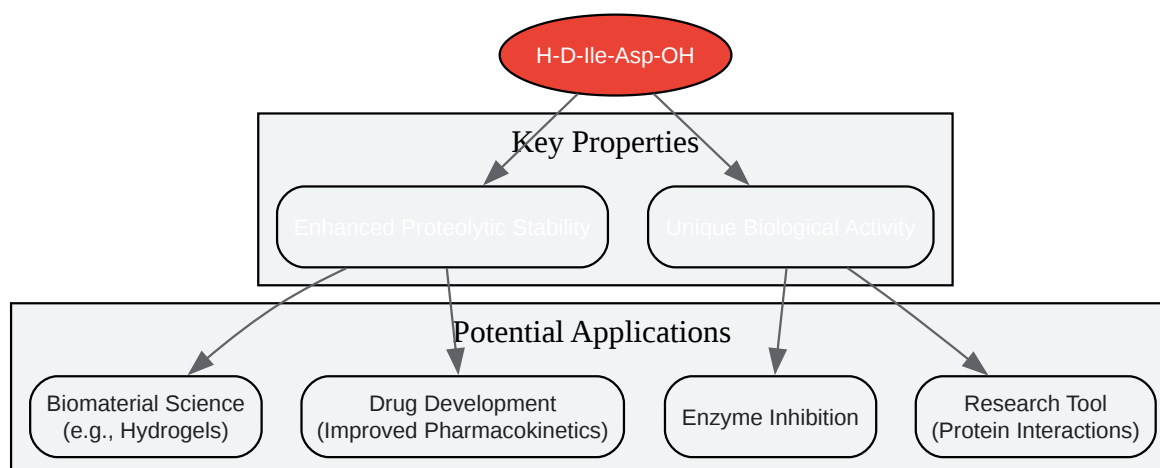
### Unique Biological Activities

D-peptides can exhibit distinct biological activities compared to their L-counterparts.<sup>[20]</sup> These activities can include antimicrobial properties, enzyme inhibition, and modulation of hormone signaling.<sup>[20]</sup> For instance, some dipeptides have shown potential as antioxidants and in regulating blood pressure.<sup>[22][23][24]</sup>

## Potential Therapeutic and Research Applications

Given the properties of D-amino acid-containing peptides, **H-D-Ile-Asp-OH** could be investigated for a variety of applications:

- **Drug Development:** As a stable peptide scaffold or a component of more complex peptide-based drugs. The inclusion of D-amino acids can be a strategy to improve the pharmacokinetic properties of peptide therapeutics.[25]
- **Enzyme Inhibitors:** D-peptides can act as inhibitors of enzymes that typically process L-peptides.[20]
- **Biomaterials:** The self-assembly properties of peptides containing D-amino acids can be exploited for the development of novel hydrogels and other biomaterials for medical applications.[26]
- **Research Tools:** As a tool to study protein-protein interactions and enzyme specificity.[20]



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Caption: Potential applications of **H-D-Ile-Asp-OH**.

## Conclusion

**H-D-Ile-Asp-OH** represents a dipeptide with significant potential stemming from the inclusion of a D-amino acid. While its specific identifiers are not widely cataloged, a comprehensive understanding of its properties, synthesis, and characterization can be built upon the foundational knowledge of its constituent amino acids and the broader class of D-amino acid-containing peptides. The enhanced stability and potential for unique biological activities make such peptides valuable targets for future research and development in the pharmaceutical and biotechnology sectors. This guide provides a framework for scientists to approach the study and application of **H-D-Ile-Asp-OH** and similar novel dipeptides.

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